

Application Notes and Protocols for Baicalin Methyl Ester in Cell Culture

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Compound of Interest

Compound Name: *Baicalin methyl ester*

Cat. No.: *B1631974*

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Introduction

Baicalin methyl ester is a derivative of baicalin, a major flavonoid component isolated from the roots of *Scutellaria baicalensis*. While research on **baicalin methyl ester** is emerging, extensive studies on its parent compounds, baicalin and its aglycone baicalein, have demonstrated significant biological activities, including anti-inflammatory, antioxidant, and anticancer effects.^{[1][2][3][4]} These compounds have been shown to modulate various signaling pathways involved in cell proliferation, apoptosis, and inflammation.^{[5][6][7][8]}

These application notes provide a detailed experimental framework for investigating the effects of **baicalin methyl ester** in cell culture, based on the established protocols for baicalin and baicalein. The provided methodologies and data serve as a starting point for researchers to explore the therapeutic potential of this compound.

Data Presentation

The following tables summarize the cytotoxic and effective concentrations of baicalin and baicalein in various cell lines, which can be used as a reference for determining the optimal concentration range for **baicalin methyl ester** in initial experiments.

Table 1: IC50 Values of Baicalin and Baicalein in Various Cell Lines

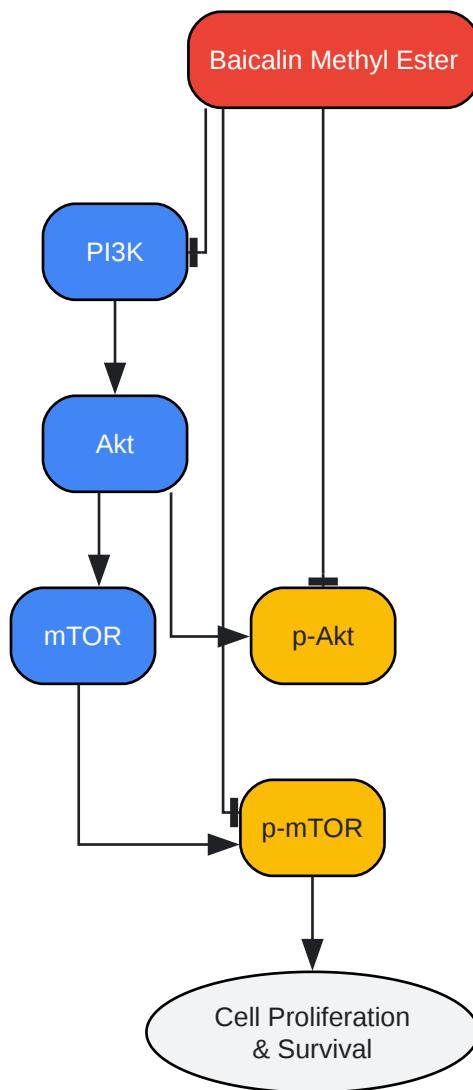
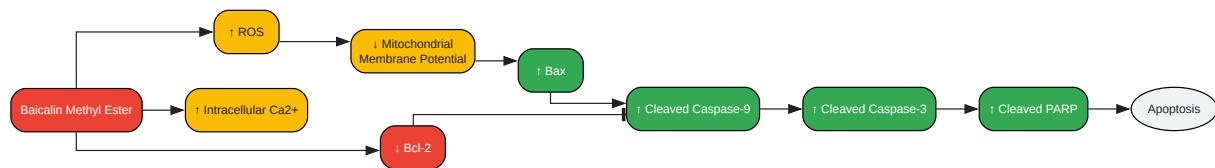
Compound	Cell Line	Cell Type	IC50 (µM)	Time (hours)	Treatment	Reference
Baicalin	MCF-7	Human Breast Cancer	250 ± 10.5	24		[9] [10]
Baicalein	MCF-7	Human Breast Cancer	95 ± 4.8	24		[9] [10]
Baicalein	MDA-MB-231	Human Breast Cancer	30	72		[11]
Baicalin	HUVEC-ST	Human Endothelial Cells	167 ± 6.7	Not Specified		[9]
Baicalein	HUVEC-ST	Human Endothelial Cells	115 ± 2.6	Not Specified		[9]
Baicalin	CNE-2R	Human Nasopharyngeal Carcinoma	16.68 µg/ml	24		[12]
Baicalein	Various Melanoma & Colon Carcinoma	Cancer	Ranged from ~40 to >100	Not Specified		[13]

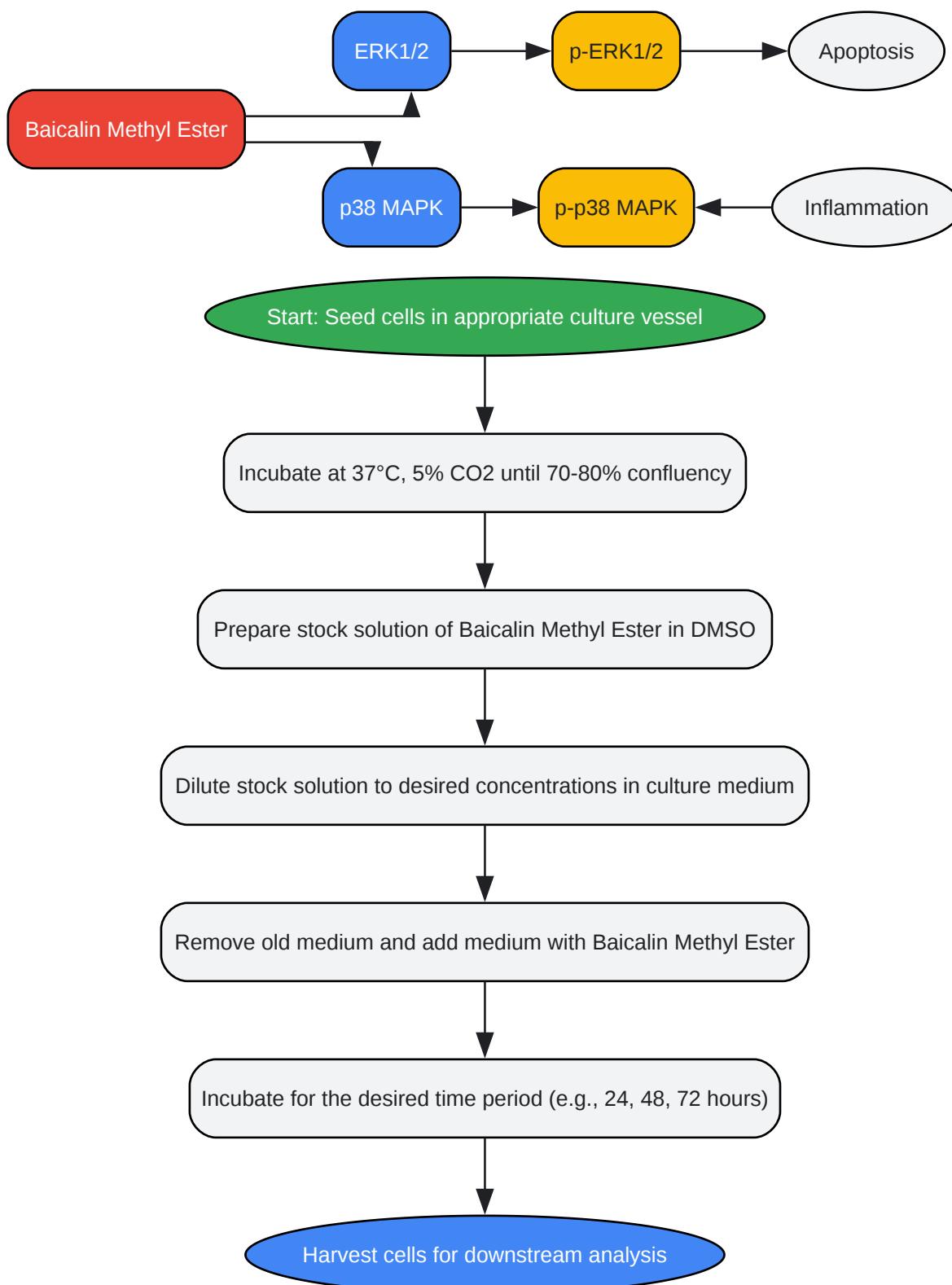
Table 2: Effective Concentrations of Baicalin and Baicalein for Inducing Biological Effects

Compound	Cell Line	Effect	Concentration (μM)	Treatment Time (hours)	Reference
Baicalein	MCF-7, MDA-MB-231	Apoptosis Induction	10, 20, 40	48	[6]
Baicalin & Baicalein Combination	MCF-7	Synergistic Anti-proliferative Effect	Baicalin: 50, Baicalein: 25	24, 48, 72	[8]
Baicalin	Osteosarcoma Cells	Apoptosis, ROS Generation	Various concentration s	48	[5]
Baicalein	Naïve CD4+ T cells	Little effect on viability	1.25, 2.5, 5, 10	Not Specified	[14]

Signaling Pathways

Baicalin and baicalein have been reported to modulate several key signaling pathways involved in cancer progression and inflammation. The following diagrams illustrate these pathways.



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References

- 1. Anticancer properties of baicalein: a review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Recent Advances in the Therapeutic Effects and Molecular Mechanisms of Baicalin - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Baicalein as Promising Anticancer Agent: A Comprehensive Analysis on Molecular Mechanisms and Therapeutic Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
- 4. An overview of pharmacological activities of baicalin and its aglycone baicalein: New insights into molecular mechanisms and signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Baicalin induces apoptosis and autophagy in human osteosarcoma cells by increasing ROS to inhibit PI3K/Akt/mTOR, ERK1/2 and β -catenin signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Baicalein induces apoptosis and autophagy of breast cancer cells via inhibiting PI3K/AKT pathway in vivo and vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. The combination of baicalin and baicalein enhances apoptosis via the ERK/p38 MAPK pathway in human breast cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Baicalin and Baicalein Enhance Cytotoxicity, Proapoptotic Activity, and Genotoxicity of Doxorubicin and Docetaxel in MCF-7 Breast Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. scispace.com [scispace.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. Baicalein Restores the Balance of Th17/Treg Cells via Aryl Hydrocarbon Receptor to Attenuate Colitis - PMC [pmc.ncbi.nlm.nih.gov]
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